

Safe Disposal of 3',5'-Dichloro-2'-hydroxyacetophenone: A Procedural Guide

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Compound of Interest

Compound Name:	3',5'-Dichloro-2'-hydroxyacetophenone
Cat. No.:	B1348521

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The proper disposal of **3',5'-Dichloro-2'-hydroxyacetophenone** is critical to ensure laboratory safety and environmental protection. This compound is classified as a hazardous substance, requiring specific handling and disposal protocols in accordance with federal, state, and local regulations.[\[1\]](#)[\[2\]](#) Improper disposal can lead to skin and eye irritation, respiratory issues, and environmental contamination.[\[2\]](#)

This guide provides a comprehensive, step-by-step procedure for the safe disposal of **3',5'-Dichloro-2'-hydroxyacetophenone**, intended for researchers, scientists, and drug development professionals. All chemical waste must be managed through an established Environmental Health and Safety (EHS) program and must not be disposed of in regular trash or down the sewer system.[\[3\]](#)[\[4\]](#)

Chemical and Physical Properties

A summary of the key quantitative data for **3',5'-Dichloro-2'-hydroxyacetophenone** is presented below. This information is essential for its proper handling and storage.

Property	Value
Molecular Weight	205.04 g/mol
Melting Point	94-97 °C[2]
Boiling Point	132-134 °C at 18 mmHg
Density	1.4 ± 0.1 g/cm³[2]
Flash Point	132.6 ± 27.3 °C[2]

Hazard Classifications

Classification	Category
Skin Irritation	Category 2[2]
Eye Irritation	Category 2[2]
Specific target organ toxicity – single exposure	Category 3 (May cause respiratory irritation)[2]
Wassergefährdungsklasse (WGK)	WGK 3 (severely hazardous for water)

Detailed Disposal Protocol

The following procedure outlines the necessary steps for the safe disposal of **3',5'-Dichloro-2'-hydroxyacetophenone** waste, including the pure chemical, contaminated materials, and empty containers.

Step 1: Waste Identification and Segregation

- Identify as Hazardous Waste: Due to its hazard classifications (skin, eye, and respiratory irritant), **3',5'-Dichloro-2'-hydroxyacetophenone** must be treated as hazardous waste.[2] All waste chemicals should generally be treated as hazardous unless confirmed otherwise by EHS.[5]
- Segregate Waste: Store waste **3',5'-Dichloro-2'-hydroxyacetophenone** separately from incompatible materials such as strong oxidizing agents, acids, and bases.[6] Keep different waste streams (e.g., solid vs. liquid, halogenated vs. non-halogenated) in separate, designated containers.[7]

Step 2: Container Selection and Labeling

- Select Appropriate Containers: Use a suitable, leak-proof container that is compatible with the chemical.[7] Plastic containers are often preferred over glass to minimize the risk of breakage.[3] The container must be in good condition with no leaks or rust.[7]
- Label the Container Immediately: As soon as the first particle of waste is added, affix a "Hazardous Waste" tag or label provided by your institution's EHS department.[3][5]
- Complete the Label Information: The label must include the following details in clear, legible writing (no abbreviations or formulas):[3]
 - The full chemical name: "**3',5'-Dichloro-2'-hydroxyacetophenone**".
 - The quantity or concentration of the waste. For mixtures, list all components.[3]
 - The date of waste generation.[3]
 - The specific hazards (e.g., "Irritant," "Skin Irritant," "Eye Irritant"). Check the appropriate hazard pictograms on the label.[2][3]
 - Your name, department, and contact information.[3]

Step 3: Waste Accumulation and Storage

- Keep Containers Closed: The hazardous waste container must be securely closed at all times, except when adding waste.[1][7]
- Store in a Safe Location: Store the waste container in a designated satellite accumulation area within the laboratory. This area should be under the control of the laboratory personnel. Ensure secondary containment is used to capture any potential leaks.[5]
- Monitor Accumulation Limits: Do not accumulate more than 55 gallons of hazardous waste in the laboratory at any time.[5]

Step 4: Disposal of Contaminated Materials and Empty Containers

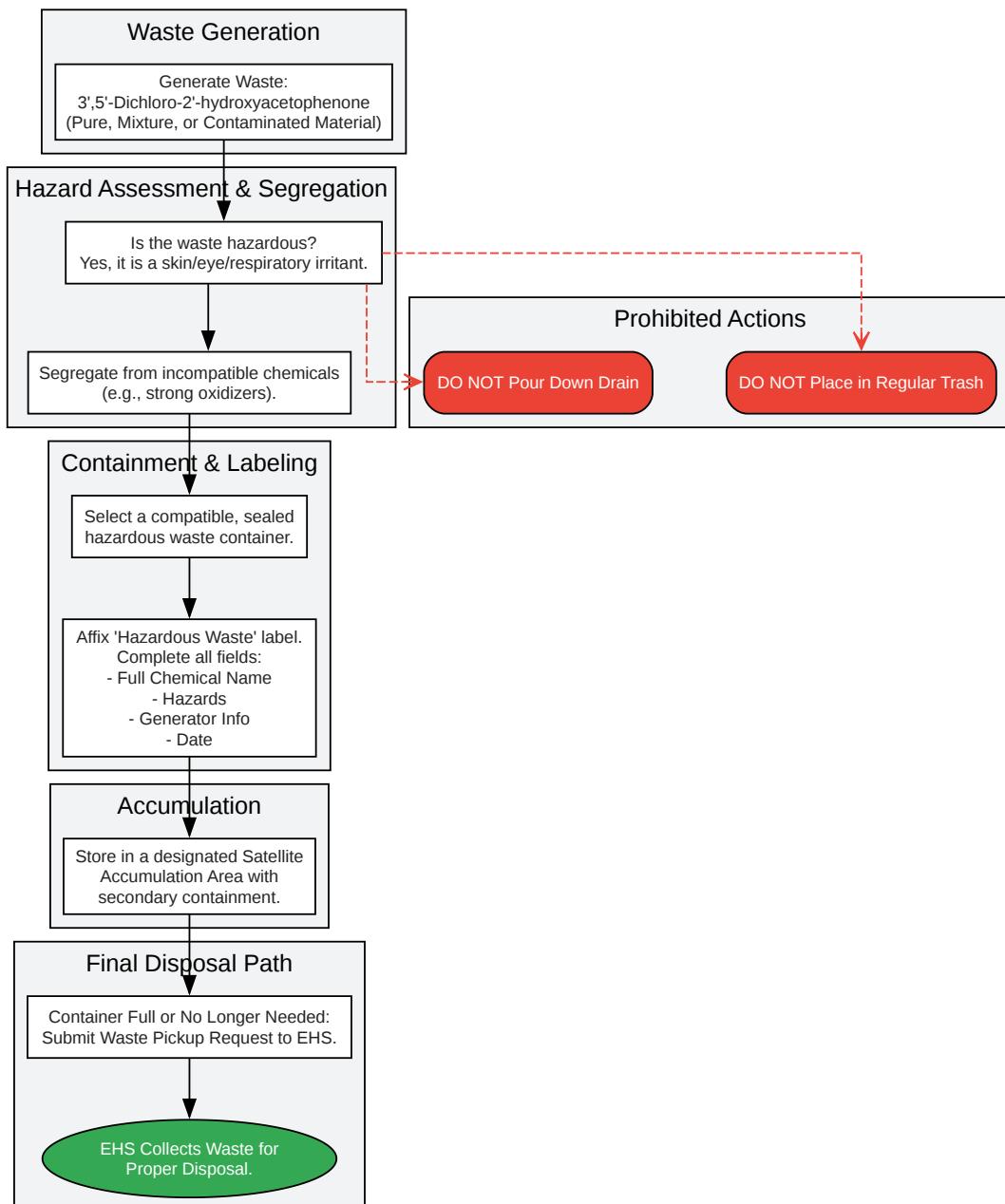
- Contaminated Labware: Glassware, gloves, and other lab materials contaminated with **3',5'-Dichloro-2'-hydroxyacetophenone** must be disposed of as hazardous waste.[7] Place these items in a suitable, labeled container for solid hazardous waste.
- Empty Container Disposal:
 - An empty container that held **3',5'-Dichloro-2'-hydroxyacetophenone** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol) that can dissolve the chemical.[5][7]
 - Collect the solvent rinsate from all three rinses and dispose of it as liquid hazardous waste, following the labeling procedures described above.[5][7]
 - After triple-rinsing and air-drying, deface or remove the original chemical label and the hazardous waste label. The clean, rinsed container can then be disposed of in the regular trash or reused for a compatible waste stream.[5][7]

Step 5: Arranging for Waste Pickup

- Submit a Pickup Request: Once the waste container is full or the waste is no longer being generated, complete a hazardous waste pickup request form as required by your institution's EHS department.[3]
- Do Not Transport Waste: Laboratory personnel should not transport hazardous waste. Trained EHS staff will collect the waste directly from your laboratory.[5]
- Never Use Drains or Trash: Never dispose of **3',5'-Dichloro-2'-hydroxyacetophenone** down the sink or in the regular trash.[3][6] Disposal into the sanitary sewer system is prohibited without explicit written permission from EHS, which would not be granted for a chemical with these hazard classifications.[3][4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **3',5'-Dichloro-2'-hydroxyacetophenone**.

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Caption: Disposal workflow for **3',5'-Dichloro-2'-hydroxyacetophenone**.

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